

SR9011 hydrochloride solubility in DMSO and ethanol

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Compound of Interest

Compound Name: SR9011 hydrochloride

Cat. No.: B3049455

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Technical Support Center: SR9011 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility of **SR9011 hydrochloride** in DMSO and ethanol. It includes troubleshooting guides and frequently asked questions to address common issues encountered during experimental procedures.

Solubility Data

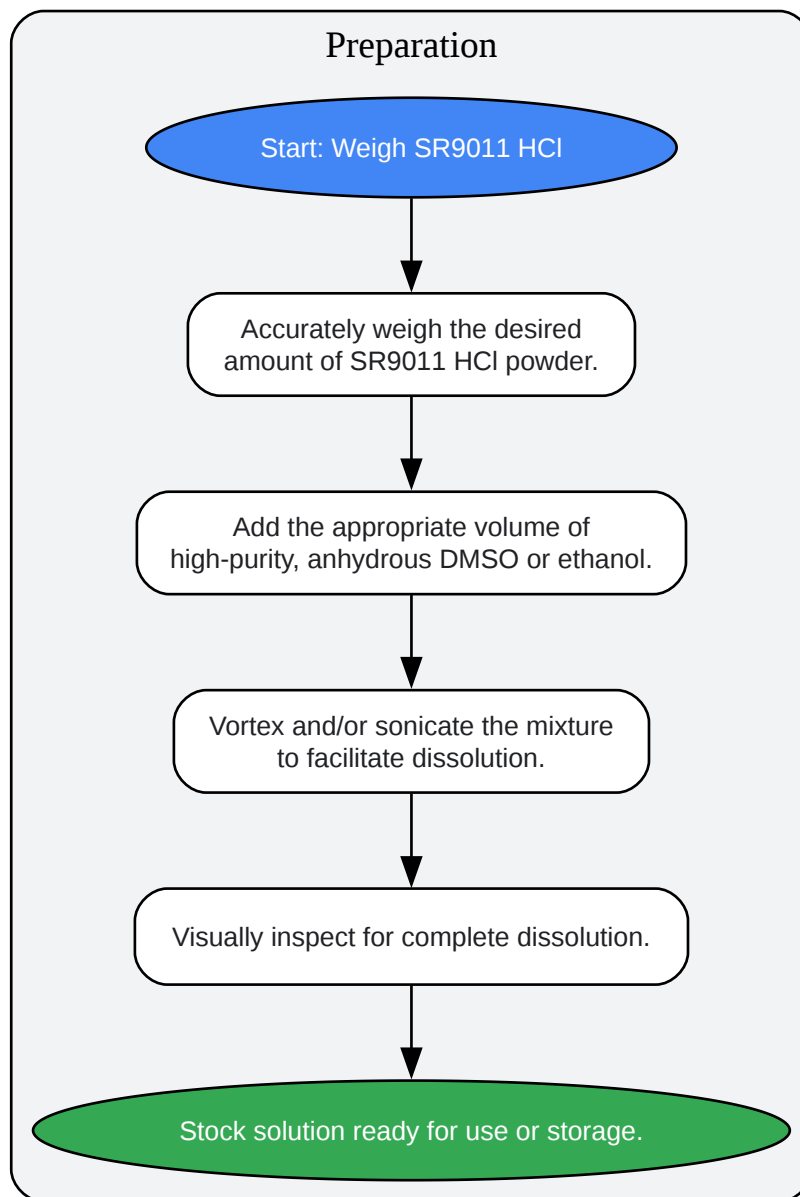
The solubility of SR9011 and its hydrochloride salt in commonly used laboratory solvents is summarized below. It is important to note that the exact solubility can vary slightly between batches and is influenced by factors such as the purity of the compound, temperature, and the anhydrous nature of the solvent.

Compound	Solvent	Reported Solubility	Molar Concentration (approx.)	Notes
SR9011 (Free Base)	DMSO	~30 mg/mL[1]	~62.6 mM	
Ethanol	~14 mg/mL[1]	~29.2 mM		
SR9011 Hydrochloride	DMSO	≥ 32 mg/mL	~62.1 mM	Hygroscopic DMSO can negatively affect solubility; using a new, unopened bottle of anhydrous DMSO is recommended. [2] Sonication may be required.
Ethanol	No specific data found	-	SR9011 free base is soluble in ethanol, suggesting the hydrochloride salt may also have some solubility, though likely different from the free base.	

Experimental Protocol: Preparing a Stock Solution

This section details a standard procedure for preparing a stock solution of **SR9011 hydrochloride**.

Workflow for Preparing SR9011 Hydrochloride Stock Solution



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Caption: Workflow for the preparation of an **SR9011 hydrochloride** stock solution.

Troubleshooting Guide

Encountering issues with dissolution is a common challenge. This guide provides solutions to frequently observed problems.

Issue	Possible Cause	Recommended Solution
Cloudy solution or visible particles after mixing	Incomplete dissolution.	- Continue to vortex or sonicate the solution for a longer period. - Gentle warming of the solution (e.g., in a 37°C water bath) may aid dissolution. Be cautious and avoid excessive heat, which could degrade the compound.
The concentration exceeds the solubility limit.	- Add a small amount of additional solvent to dilute the solution and see if the precipitate dissolves. - Recalculate the required amount of solvent for your desired concentration based on the solubility data.	
Poor quality or hydrated solvent.	- Use a new, unopened bottle of high-purity, anhydrous DMSO. DMSO is hygroscopic and can absorb water from the atmosphere, which can reduce the solubility of some compounds.	
Precipitation upon storage (especially at low temperatures)	The compound is coming out of solution at a lower temperature.	- Before use, allow the stock solution to warm to room temperature and then vortex or sonicate to redissolve any precipitate. - For long-term storage, consider preparing a slightly more dilute stock solution.
Inconsistent experimental results	Inaccurate concentration of the stock solution.	- Ensure the initial weighing of the compound was accurate. - Verify that the stock solution is

completely dissolved before making further dilutions.

Degradation of the compound.

- Store stock solutions at -20°C or -80°C in small aliquots to minimize freeze-thaw cycles.
- [1][3] - Protect the solution from light.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **SR9011 hydrochloride** for in vitro experiments?

A1: High-purity, anhydrous DMSO is the recommended solvent for preparing high-concentration stock solutions of **SR9011 hydrochloride**. [2]

Q2: Can I use ethanol to dissolve **SR9011 hydrochloride**?

A2: While the free base of SR9011 is soluble in ethanol, specific solubility data for the hydrochloride salt in ethanol is not readily available. It is advisable to first test the solubility on a small scale. For cellular assays, ensure the final concentration of ethanol is compatible with your cell line.

Q3: My **SR9011 hydrochloride** solution has precipitated after being stored in the freezer. What should I do?

A3: This is a common occurrence. Before use, allow the vial to warm to room temperature and then vortex or sonicate the solution until all the precipitate has redissolved. Visually inspect the solution to ensure it is clear before making any dilutions.

Q4: How should I store my **SR9011 hydrochloride** stock solution?

A4: For long-term stability, it is recommended to store stock solutions in small, single-use aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles. [1][3]

Q5: I am still having trouble dissolving **SR9011 hydrochloride** in DMSO. What else can I try?

A5: If you are confident in the quality of your solvent and have tried vortexing and sonication, you can try gentle warming. Place the vial in a water bath at a temperature no higher than 37°C for a short period. If the compound still does not dissolve, you may be exceeding its solubility limit.

Q6: Is it necessary to use anhydrous DMSO?

A6: Yes, for compounds like **SR9011 hydrochloride**, using anhydrous DMSO is highly recommended. DMSO is hygroscopic and readily absorbs moisture from the air. The presence of water can significantly decrease the solubility of many organic compounds. Always use a fresh, unopened bottle of a high-purity, anhydrous grade of DMSO.

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